

Navigating the Safe Disposal of Methyl 2-(2-aminophenyl)acetate: A Procedural Guide

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Compound of Interest

Compound Name: Methyl 2-(2-aminophenyl)acetate

Cat. No.: B1310229

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For researchers and professionals in the field of drug development, ensuring the safe handling and disposal of chemical compounds is a cornerstone of laboratory safety and environmental stewardship. **Methyl 2-(2-aminophenyl)acetate**, a compound utilized in various research applications, requires meticulous disposal procedures due to its potential hazards. This guide provides a comprehensive, step-by-step approach to its proper disposal, ensuring compliance and safety.

Immediate Safety and Handling Protocols

Before initiating any disposal procedures, it is imperative to handle **Methyl 2-(2-aminophenyl)acetate** with the appropriate safety measures. The compound is classified as harmful if swallowed, in contact with skin, or if inhaled, and can cause significant skin and eye irritation^[1].

Personal Protective Equipment (PPE): Always wear the following PPE when handling **Methyl 2-(2-aminophenyl)acetate**:

- Chemical-resistant gloves (e.g., nitrile rubber)
- Safety goggles or a face shield
- A laboratory coat

Quantitative Safety Data Summary

While specific quantitative limits for disposal are determined by local regulations, the following table summarizes the key hazard information for **Methyl 2-(2-aminophenyl)acetate**.

Hazard Category	GHS Hazard Statement	Description
Acute Toxicity, Oral	H302	Harmful if swallowed[2][3].
Skin Corrosion/Irritation	H315	Causes skin irritation[2][3].
Serious Eye Damage/Irritation	H319	Causes serious eye irritation[2][3].
Acute Toxicity, Inhalation	H335	May cause respiratory irritation[2][3].

Step-by-Step Disposal Protocol

The mandated and primary method for the disposal of **Methyl 2-(2-aminophenyl)acetate** is through a licensed and approved hazardous waste disposal facility[1]. Under no circumstances should this chemical be disposed of down the drain or mixed with regular trash[1].

1. Containerization:

- Keep the waste compound in its original, clearly labeled container whenever possible.
- If the original container is compromised, transfer the waste to a new, compatible container that is properly labeled with the chemical name and associated hazards.
- Ensure the container is sealed tightly to prevent any leaks or spills[1].

2. Waste Segregation:

- Do not mix **Methyl 2-(2-aminophenyl)acetate** with other chemical waste unless explicitly authorized by your institution's Environmental Health and Safety (EHS) department. Incompatible chemicals can lead to dangerous reactions[1].

3. Storage:

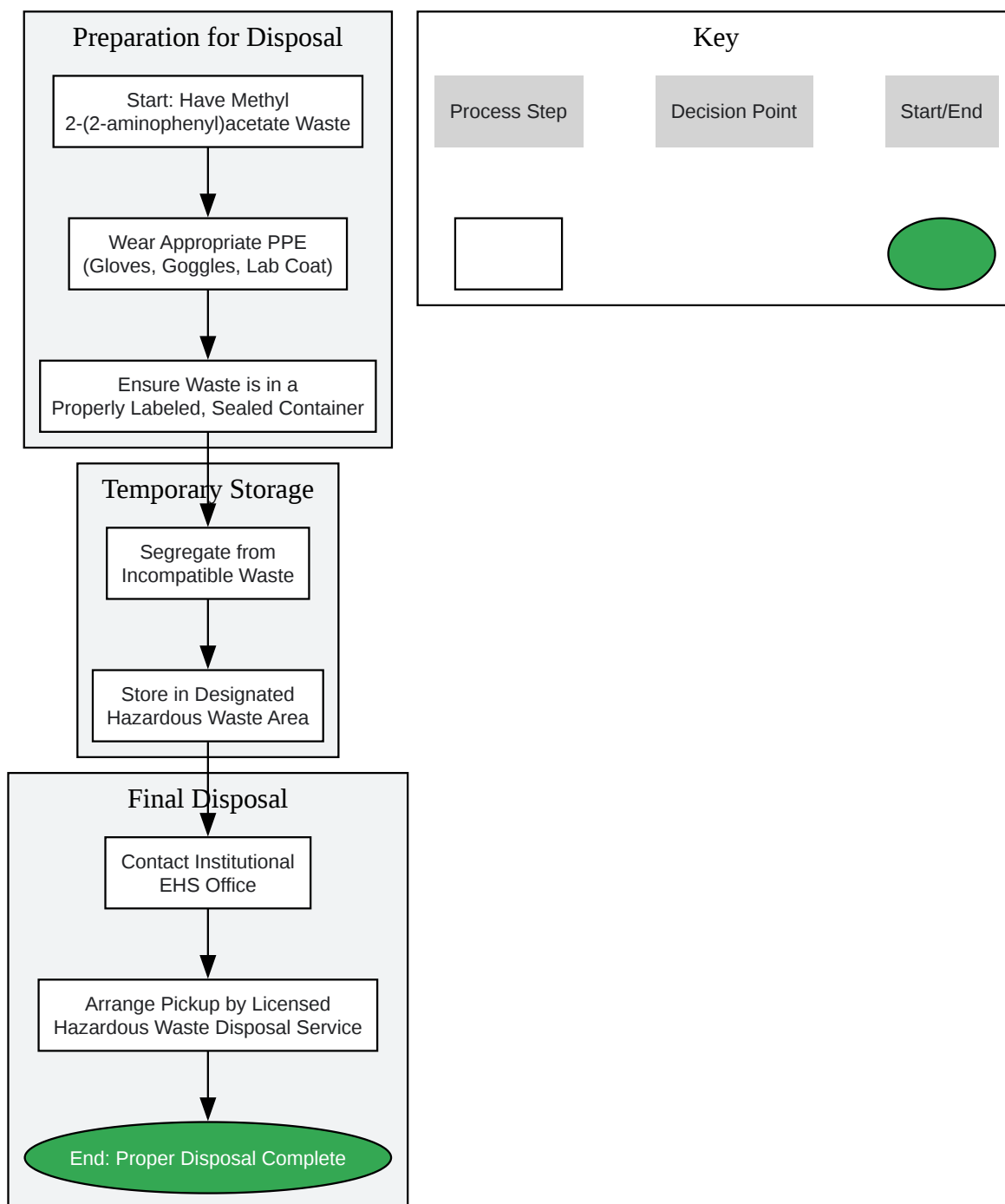
- Store the sealed waste container in a designated, well-ventilated, and secure hazardous waste accumulation area.
- This area should be away from general laboratory traffic and incompatible materials.

4. Professional Disposal:

- Arrange for the collection of the chemical waste through your institution's EHS office, which will coordinate with a licensed hazardous waste disposal company^[1]. These services are equipped to handle and treat hazardous chemicals in compliance with all federal, state, and local regulations^[1].

Disposal Workflow Diagram

The following diagram illustrates the decision-making process for the proper disposal of **Methyl 2-(2-aminophenyl)acetate**.



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Caption: Disposal workflow for **Methyl 2-(2-aminophenyl)acetate**.

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